

An In-Depth Technical Guide to the Spectroscopic Data of Ethyl 6-oxooctanoate

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Compound of Interest

Compound Name: Ethyl 6-oxooctanoate

CAS No.: 4233-58-3

Cat. No.: B1296300

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Introduction: The Molecular Blueprint of Ethyl 6-oxooctanoate

Ethyl 6-oxooctanoate is a bifunctional organic molecule belonging to the class of keto-esters. Its structure, featuring both a ketone and an ester functional group, makes it a valuable intermediate in organic synthesis, particularly in the construction of more complex molecular architectures. The presence of two carbonyl groups at positions 1 and 6 imparts distinct chemical reactivity and spectroscopic features. Accurate structural confirmation and purity assessment are paramount for its application in research and development, necessitating a multi-faceted spectroscopic approach. This guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Ethyl 6-oxooctanoate**, offering not just the data itself, but the underlying principles and experimental rationale that lead to its unambiguous characterization.

The molecular structure, with IUPAC name **ethyl 6-oxooctanoate** and CAS Number 4233-58-3, is presented below.^[1] The subsequent sections will deconstruct its spectroscopic signature, providing a robust framework for its identification.

Caption: Molecular structure of **Ethyl 6-oxooctanoate** with atom numbering.

¹H NMR Spectroscopy: A Predicted Proton Environment Map

While a definitive experimental ¹H NMR spectrum was not available in public databases at the time of this guide's compilation, a highly accurate spectrum can be predicted based on established principles of chemical shift theory and spin-spin coupling.^{[2][3][4]} The analysis of proton environments is fundamental, as the chemical shift (δ) of a proton is exquisitely sensitive to its local electronic environment, which is influenced by shielding and deshielding effects from adjacent functional groups.

Causality in Proton Environments: The molecule possesses seven unique proton environments, labeled (a) through (g) in the structure below. The deshielding effects of the two carbonyl groups (ketone and ester) and the ester oxygen atom are the primary determinants of the chemical shifts. Protons closer to these electron-withdrawing groups will resonate at a higher frequency (further downfield). The n+1 rule is used to predict the splitting pattern (multiplicity) of each signal, where 'n' is the number of non-equivalent neighboring protons.

Caption: Proposed major fragmentation pathways for **Ethyl 6-oxooctanoate** in EI-MS.

Mass Spectrometry Data Summary

m/z	Proposed Fragment Ion	Fragmentation Pathway
186	$[M]^+$	Molecular Ion
143	$[M - CH_3]^+$	α -cleavage at the ketone (loss of methyl radical)
141	$[M - OC_2H_5]^+$	Cleavage at the ester (loss of ethoxy radical)
116	$[C_5H_8O_3]^+$	McLafferty rearrangement at the ester carbonyl
43	$[CH_3CO]^+$	α -cleavage at the ketone (acylium ion, often base peak)

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

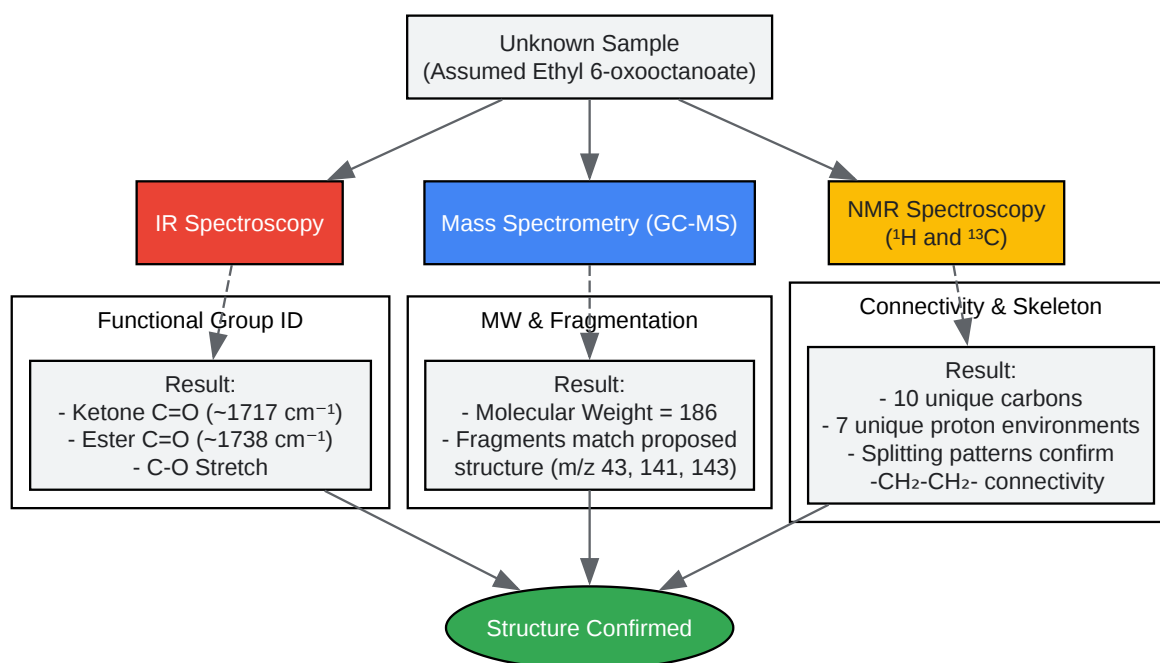
The choice to use GC-MS is logical for a relatively volatile and thermally stable compound like **Ethyl 6-oxooctanoate**. The gas chromatograph separates the analyte from any impurities before it enters the mass spectrometer.

- Sample Preparation: Prepare a dilute solution (e.g., ~1 mg/mL) of the sample in a volatile organic solvent such as ethyl acetate or dichloromethane.
- GC Setup:
 - Injector: Set to a temperature of ~250 °C to ensure rapid volatilization of the sample.
 - Column: Use a standard non-polar capillary column (e.g., DB-5ms).
 - Oven Program: Start at a low temperature (e.g., 50 °C) and ramp up to a high temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min). This temperature gradient is essential for separating compounds based on their boiling points.
 - Carrier Gas: Use helium at a constant flow rate (e.g., 1 mL/min).
- MS Setup:
 - Ion Source: Use standard Electron Ionization (EI) at 70 eV. This energy level is an industry standard that provides reproducible fragmentation patterns.
 - Mass Analyzer: Scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 40-400).
- Data Analysis: Analyze the resulting total ion chromatogram (TIC) to identify the peak corresponding to **Ethyl 6-oxooctanoate**. Extract the mass spectrum from this peak and analyze the molecular ion and fragmentation pattern as described above.

Integrated Spectroscopic Analysis Workflow

No single spectroscopic technique provides a complete structural picture. The true power of these methods lies in their combined, systematic application. The workflow below illustrates the

logical process of using IR, MS, and NMR in concert to achieve unambiguous structural confirmation.



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Caption: Logical workflow for the integrated spectroscopic analysis of **Ethyl 6-oxooctanoate**.

Conclusion

The comprehensive analysis of ¹H NMR, ¹³C NMR, IR, and MS data provides a self-validating system for the structural confirmation of **Ethyl 6-oxooctanoate**. IR spectroscopy confirms the presence of the essential ketone and ester functional groups. Mass spectrometry establishes the correct molecular weight and reveals fragmentation patterns, such as the characteristic acylium ion at m/z 43, consistent with the proposed structure. Finally, ¹³C and ¹H NMR spectroscopy provide a detailed map of the carbon skeleton and proton environments, respectively, confirming the precise connectivity of the atoms. Together, these techniques offer an unambiguous and robust spectroscopic signature, forming the foundational data required for any research or development application involving **Ethyl 6-oxooctanoate**.

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